

An In-depth Technical Guide to the Synthesis and Applications of α -Bromopropionaldehyde

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Compound of Interest

Compound Name: 2-Bromopropanal

Cat. No.: B025509

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Introduction: α -Bromopropionaldehyde, systematically known as **2-bromopropanal**, is a highly reactive organic compound with the chemical formula C_3H_5BrO .^[1] It serves as a versatile and crucial building block in organic synthesis.^[1] Its bifunctional nature, possessing both a reactive aldehyde group and a bromine atom at the alpha position, makes it a valuable precursor for a wide range of chemical transformations. This guide provides a comprehensive overview of its synthesis, chemical properties, and significant applications, particularly in the fields of pharmaceuticals and agrochemicals, for researchers, scientists, and professionals in drug development.^{[1][2]} The compound is a colorless to pale yellow liquid with a pungent odor, classified as hazardous due to its irritant and toxic properties, necessitating careful handling.^[2]

Physicochemical Properties

α -Bromopropionaldehyde and its commonly used diethyl acetal derivative possess distinct physical and chemical properties that are crucial for their application in synthesis. The acetal form is often used to protect the highly reactive aldehyde group during certain transformations.^[3]

Property	α -Bromopropionaldehyde	α -Bromopropionaldehyde Diethyl Acetal
Molecular Formula	C ₃ H ₅ BrO[4]	C ₇ H ₁₅ BrO ₂ [5]
Molecular Weight	136.98 g/mol [4]	211.10 g/mol [5]
CAS Number	19967-57-8[1]	3400-55-3[5]
Appearance	Colorless to pale yellow liquid[2]	Colorless to pale yellow liquid[3]
Density	Not widely reported	1.198 g/mL at 25 °C[5]
Boiling Point	Not widely reported	58-60 °C at 17 mmHg
Refractive Index	Not widely reported	n ₂₀ /D 1.439[5]
Flash Point	Flammable liquid[4]	62.8 °C[5]

Synthesis of α -Bromopropionaldehyde

The synthesis of α -bromopropionaldehyde can be achieved through several routes. A prevalent method involves the direct bromination of a propanal precursor. Due to the high reactivity of the aldehyde, it is often synthesized for immediate use or converted to a more stable acetal form.

Synthesis from 2-Hydroxypropanal

A method for synthesizing 2-bromopropionaldehyde involves the reaction of 2-hydroxypropanal with bromine in methanol at room temperature.[6][7] This procedure provides the crude product in high yield, which can be used directly in subsequent reactions without extensive purification. [6]

Experimental Protocol:

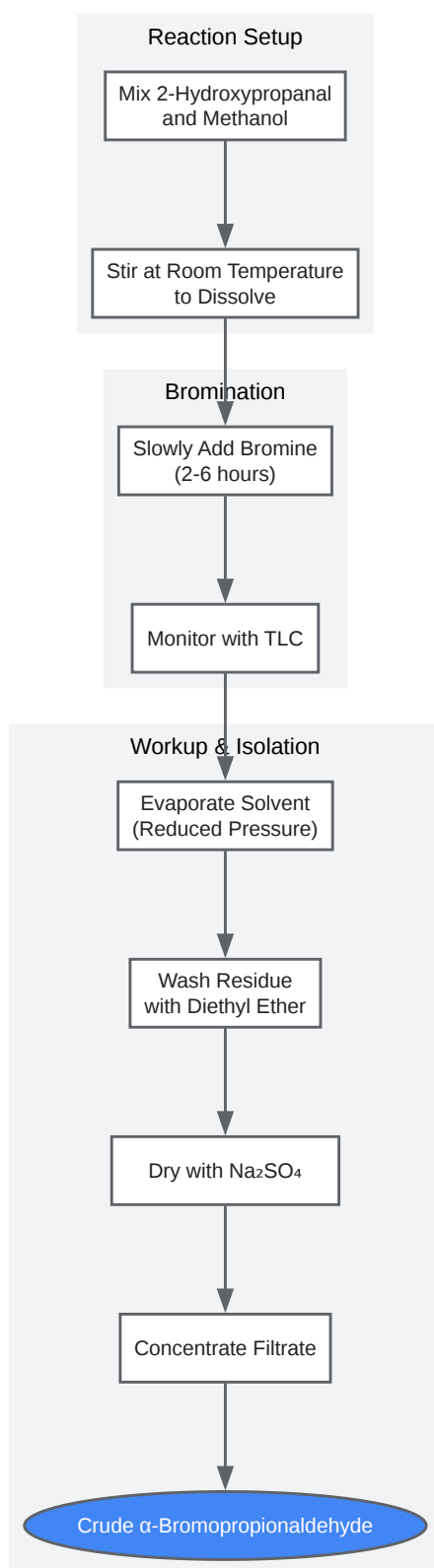
- In a three-necked flask, dissolve 2-hydroxypropanal in methanol (approximately 8-12 mL of methanol per gram of 2-hydroxypropanal).[7]
- Stir the solution at room temperature.

- Slowly add bromine dropwise to the solution (mass ratio of 2-hydroxypropanal to bromine is between 1:1 and 1:1.5).[7]
- After the addition is complete, continue stirring the reaction mixture at room temperature for 2 to 6 hours.[6]
- Monitor the reaction completion using Thin-Layer Chromatography (TLC).
- Once the reaction is complete, remove the methanol and any excess bromine by evaporation under reduced pressure.
- Wash the residue with diethyl ether (e.g., 3 x 50 mL).
- Combine the ether layers and dry over anhydrous Na₂SO₄.
- Concentrate the filtrate until dry to obtain the crude α-bromopropionaldehyde product.[6]

Quantitative Data for Synthesis from 2-Hydroxypropanal[6]

2-Hydroxypropanal (g)	Methanol (mL)	Bromine (g)	Reaction Time (h)	Crude Product Yield (%)
14.8	150	19.2	3	85
26.2	210	26.4	2	75.6

| 38.6 | 463 | 57.9 | 6 | 84 |



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Workflow for the synthesis of α-bromopropionaldehyde.

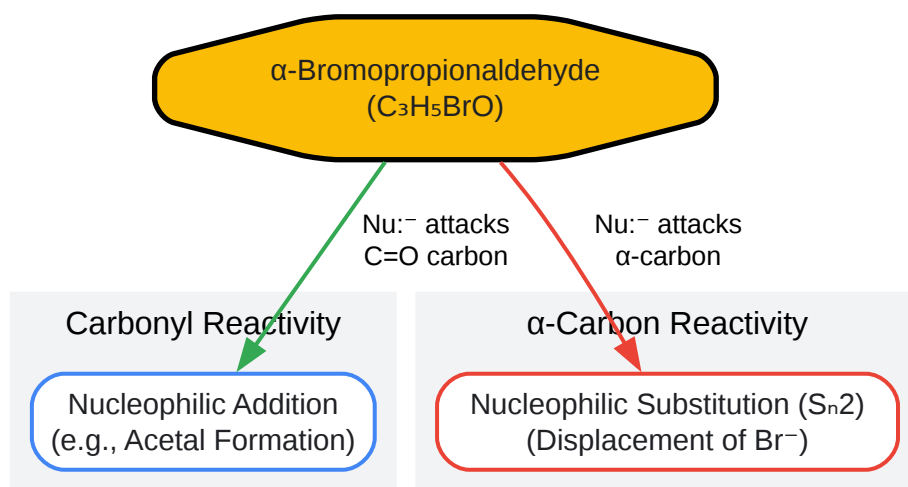
Chemical Reactivity and Applications

α -Bromopropionaldehyde is a bifunctional molecule whose reactivity is dominated by the electrophilic nature of both the carbonyl carbon and the α -carbon bonded to the bromine atom. This dual reactivity makes it a versatile reagent in organic synthesis.[1][2]

Key Reactions:

- **Nucleophilic Addition:** The aldehyde group is susceptible to nucleophilic attack, participating in reactions like acetal formation, aldol condensations, and additions of Grignard reagents.
- **Nucleophilic Substitution:** The bromine atom is a good leaving group, making the α -carbon a target for S_N2 reactions.[1]

This reactivity profile allows it to be used as a precursor for a wide variety of more complex molecules.



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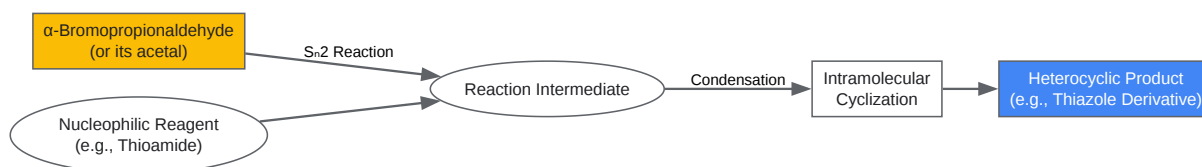
Dual reactivity pathways of α -bromopropionaldehyde.

Applications in Pharmaceutical and Agrochemical Industries

α -Bromopropionaldehyde is a valuable intermediate in the synthesis of pharmaceuticals and agrochemicals.[2] Its structure is incorporated into more complex molecules to impart specific

biological activities.

- **Pharmaceutical Synthesis:** The compound and its derivatives are key intermediates in producing a range of pharmaceuticals.[2] The diethyl acetal form, in particular, is used in the synthesis of piperazinyimidazo[1,2-a]pyrazines, which are explored for developing drugs targeting cardiovascular and neurological diseases.[3] It also serves as a starting material for synthesizing specialized dipeptides like selenocysteine dipeptides.[3]
- **Agrochemical Synthesis:** In the agrochemical sector, it functions as an essential precursor for manufacturing pesticides and other crop protection agents.[2] Its properties allow for the creation of effective compounds that help protect crops from various pests and diseases.[2]
- **Heterocyclic Chemistry:** As a bifunctional reagent, it is widely used to construct heterocyclic compounds, which are core structures in many biologically active molecules.[1][3] For example, it can react with a thioamide to form a thiazole ring, a common scaffold in medicinal chemistry.



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Logical flow for heterocyclic synthesis using the subject compound.

Safety and Handling

α-Bromopropionaldehyde is classified as a hazardous chemical. It is a skin and eye irritant and may cause respiratory irritation.[2][4] All handling should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves and safety goggles, should be worn. Store the compound in a cool, dry, and well-ventilated area away from incompatible materials.[2]

Conclusion

α -Bromopropionaldehyde is a highly valuable and reactive chemical intermediate with significant applications in organic synthesis. Its utility is primarily driven by its dual electrophilic centers, which allow for a variety of chemical transformations. The straightforward synthesis protocols and its role as a precursor to complex pharmaceutical, agrochemical, and heterocyclic compounds underscore its importance for researchers and professionals in chemical and drug development. Proper handling and awareness of its hazardous properties are essential for its safe and effective use in the laboratory.

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